

# Application Notes and Protocols for Dried Urine Spot Collection and Pregnanediol Analysis

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## Introduction

**Pregnanediol** (Pd), the major urinary metabolite of progesterone, is a critical biomarker for monitoring ovulation, menstrual cycle health, and progesterone supplementation. Traditional 24-hour urine collection can be cumbersome for participants. Dried urine spot (DUS) sampling offers a convenient, minimally invasive, and stable method for sample collection and shipment, making it ideal for both clinical research and large-scale epidemiological studies.[1][2][3]

These application notes provide a detailed protocol for the collection of dried urine spots and subsequent analysis of **pregnanediol**-3-glucuronide (PdG), the conjugated form of **pregnanediol** found in urine, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). An overview of an Enzyme Immunoassay (EIA) method is also presented as a common alternative.

## **Key Applications**

- Ovulation confirmation in fertility studies.[4][5][6][7]
- · Monitoring menstrual cycle function.
- Assessment of progesterone status during hormone replacement therapy.
- Infertility investigations.[4][5]



## **Advantages of Dried Urine Spot Collection**

- Minimally Invasive: Simple and painless self-collection at home.[1]
- Sample Stability: Analytes on dried filter paper are stable for extended periods at room temperature, simplifying transport and storage.[1][8] Studies have shown that pregnanediol in dried urine is stable for at least one month at room temperature and up to 84 days with minimal degradation.[1][8]
- Ease of Shipment: Dried samples are not considered biohazardous and can be shipped via standard mail services.
- Reduced Collection Burden: The "4-spot" collection method can be a reliable alternative to cumbersome 24-hour urine collections.[2][8]

## Experimental Protocols Part 1: Dried Urine Spot Collection

This protocol outlines the procedure for collecting urine samples on filter paper. The first morning void is often preferred for consistency, but collection timing should be determined by the specific research question.

#### Materials:

- Whatman 903 or equivalent protein saver cards
- Disposable urine collection cups
- Pipettes or droppers (optional)
- Drying rack
- Gloves
- Foil barrier bags with desiccant packs

#### Procedure:



- Preparation: Label the filter paper card with the participant's ID, date, and time of collection.
- Urine Collection: Collect midstream urine in a clean collection cup.
- Sample Application:
  - Direct Method: Urinate directly onto the designated circles on the filter card, ensuring each circle is completely saturated.
  - Pipette Method: Using a clean pipette, apply urine to each circle on the card until fully saturated. Do not oversaturate.
- Drying: Place the filter card on a clean, flat, non-absorbent surface or a drying rack. Allow the
  card to air dry completely at ambient temperature for a minimum of 4 hours, and preferably
  overnight. Avoid exposure to direct sunlight or heat.
- Storage and Shipment: Once completely dry, place the filter card in a foil barrier bag with a desiccant pack. The samples can be stored at room temperature for up to one month or frozen for long-term storage.[1] Ship samples to the laboratory at ambient temperature.

## Part 2: Pregnanediol-3-Glucuronide (PdG) Extraction from Dried Urine Spots

This protocol describes the elution of PdG from the dried urine spot for analysis.

#### Materials:

- Dried urine spot card
- Hole punch (e.g., 1/8 inch or 3 mm)
- Microcentrifuge tubes (1.5 mL)
- Methanol (LC-MS grade)
- Vortex mixer
- Centrifuge



#### Procedure:

- From a fully saturated spot, punch one disc into a labeled 1.5 mL microcentrifuge tube.
- Add 500 μL of methanol to the tube.
- Vortex the tube for 15 minutes to facilitate the extraction of PdG from the filter paper.
- Centrifuge the tube at 10,000 x g for 5 minutes to pellet the filter paper disc.
- Carefully transfer the supernatant (extract) to a clean tube or autosampler vial for analysis.

## Part 3: PdG Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method allows for the direct and sensitive quantification of PdG without the need for deconjugation or derivatization.[4][5][9]

#### Instrumentation and Conditions:

- LC System: UHPLC system
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Flow Rate: 0.4 mL/min
- Injection Volume: 10 μL
- Ionization Mode: Electrospray Ionization (ESI), Negative Mode
- MRM Transitions: Specific precursor and product ions for PdG and an internal standard (e.g., d5-PdG) should be optimized.



#### Procedure:

- Prepare a calibration curve by spiking a blank matrix (e.g., synthetic urine extract) with known concentrations of a PdG analytical standard.
- Inject the extracted samples and calibration standards into the LC-MS/MS system.
- Integrate the peak areas for the PdG and internal standard MRM transitions.
- Quantify the concentration of PdG in the samples by comparing their peak area ratios to the calibration curve.
- Normalize results to creatinine concentration, which should be analyzed from a separate punch from the same dried urine spot, to account for variations in urine dilution.

### **Data Presentation**

The following tables summarize typical performance characteristics for the analysis of PdG from dried urine spots.

Table 1: LC-MS/MS Method Validation Parameters

Parameter	Typical Value	Reference
Linearity (r²)	> 0.99	[5]
Lower Limit of Quantification (LLOQ)	0.01 μg/mL	[9]
Precision (RSD%)	< 15%	[5]
Accuracy/Recovery	85-115%	[5][6]

Table 2: Stability of Pregnanediol in Dried Urine Spots



Storage Condition	Duration	Analyte Stability	Reference
Room Temperature (~25°C)	1 month	Stable	[1]
Room Temperature (~25°C)	84 days	Stable (slight increase in βPg noted)	[8]
Refrigerated (4°C)	12 months	Stable pattern observed	[5]
Frozen (-20°C or -80°C)	Indefinitely	Stable	[1]

Table 3: Comparison of Dried Urine Spot vs. Other Collection Methods

Comparison	Correlation (Intraclass Correlation Coefficient - ICC)	Conclusion	Reference
Dried Urine vs. Liquid Urine	> 0.95	Excellent Agreement	[2][8]
4-Spot Dried Urine vs. 24-Hour Liquid Urine	> 0.95	Excellent Agreement	[2][8]

## **Visualizations**

## **Progesterone Metabolism and Excretion Pathway**

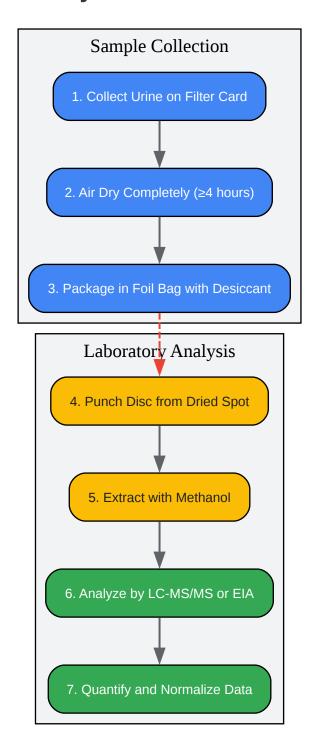


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Caption: Simplified metabolic pathway of progesterone to its urinary metabolite, **pregnanediol**-3-glucuronide.



### **Dried Urine Spot Analysis Workflow**



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Caption: Workflow for **pregnanediol** analysis from dried urine spot collection to data interpretation.



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